

Technical Procurement & Handling Guide: 1-Chloro-3-propoxypropane

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Compound of Interest

Compound Name: 1-Chloro-3-propoxypropane

Cat. No.: B8577717

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CAS Registry Number: 4161-23-3 Chemical Formula: C₆H₁₃ClO Molecular Weight: 136.62 g/mol [1][2]

Executive Summary & Chemical Identity

1-Chloro-3-propoxypropane (Propyl 3-chloropropyl ether) is a specialized alkylating agent used primarily in medicinal chemistry and organic synthesis to introduce a propyl-ether linker. [1][2] Unlike its more common analogs (e.g., 1-chloro-3-methoxypropane), this compound offers a specific lipophilic spacer length (3-carbon ether chain) critical for optimizing the pharmacokinetic properties of drug candidates, particularly in Fragment-Based Drug Discovery (FBDD) and PROTAC linker design.[1][2]

This guide addresses the procurement challenges associated with this niche "building block," provides a validated "Make vs. Buy" analysis, and details the technical protocols for its safe handling and application.

Chemical Profile

Property	Specification
IUPAC Name	1-Chloro-3-propoxypropane
SMILES	CCCOCCCCI
InChI Key	QODHJTGZDDJFDK-UHFFFAOYSA-N
Boiling Point	~144°C (Predicted at 760 mmHg)
Density	~0.9 ± 0.1 g/cm ³
Flash Point	~40-50°C (Estimated - Treat as Flammable)
Solubility	Soluble in organic solvents (DCM, THF, Ethyl Acetate); limited solubility in water.[1][2]

Procurement Strategy: Suppliers & Pricing

Current Market Status: Niche Availability.[1][2] Unlike commodity reagents, CAS 4161-23-3 is often listed as "Inquire" or "Out of Stock" by major catalog distributors.[1][2] It is frequently synthesized on-demand or stocked by specialized building-block vendors.[1][2]

Validated Supplier Landscape

The following suppliers have historically listed CAS 4161-23-3 or possess the specific precursors to manufacture it.

Supplier	Catalog / SKU	Availability Status	Estimated Price (Research Scale)
BLD Pharm	BD01095574	High Probability	\$80 - \$120 / 1g
Enamine	ENAH3048590A	Region Dependent	Inquire (Likely >\$150/g)
Sigma-Aldrich	Via Sourcing	Low (Third-party)	High Markup
Fluorochem	Custom	Inquire	Custom Quote

“

Procurement Insight: If the lead time for CAS 4161-23-3 exceeds 4 weeks, it is often more time-efficient to synthesize it in-house using the protocol in Section 4.^{[1][2]} The precursors (1-Bromo-3-chloropropane and n-Propanol) are commodity chemicals available overnight.^{[1][2]}

Quality Control (QC) Checklist

When receiving this reagent, verify the following to ensure experimental success:

- GC Purity: Must be >95%. Impurities often include 1,3-dichloropropane (from synthesis side reactions) or propanol residues.^{[1][2]}
- Appearance: Clear, colorless liquid.^[1] Yellowing indicates oxidation or stabilizer failure.^{[1][2]}
- H-NMR Verification: Look for the characteristic triplet of the -CH₂-Cl group around 3.6 ppm and the ether methylenes around 3.4-3.5 ppm.^{[1][2]}

Technical Application: Synthesis & Mechanism

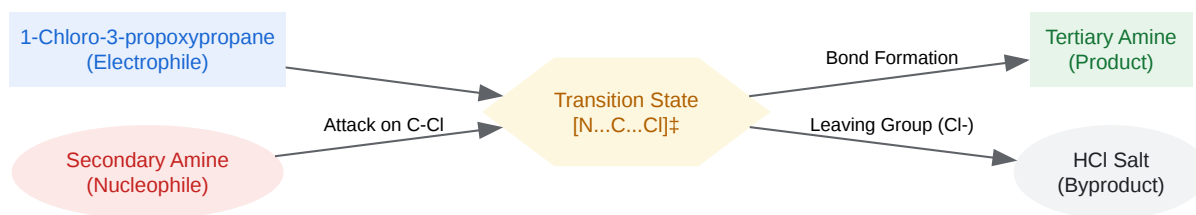
The primary utility of **1-Chloro-3-propoxypropane** is as an electrophile in nucleophilic substitution reactions (

).^{[1][2]} The terminal chloride serves as a leaving group, allowing the attachment of the propoxy-propyl chain to amines, phenols, or thiols.^{[1][2]}

Reaction Mechanism: N-Alkylation

The following diagram illustrates the

mechanism where a secondary amine attacks **1-Chloro-3-propoxypropane**.



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Figure 1: SN2 Reaction Pathway for N-Alkylation using **1-Chloro-3-propoxypropane**.

"Make vs. Buy" Protocol: In-House Synthesis

Due to the high cost and low availability of CAS 4161-23-3, in-house synthesis is a validated, cost-effective alternative.^{[1][2]}

Reaction Strategy: Williamson Ether Synthesis Precursors: 1-Bromo-3-chloropropane (CAS 109-70-6) + n-Propanol.^{[1][2]} Rationale: The bromide in 1-bromo-3-chloropropane is significantly more reactive than the chloride.^{[1][2]} By using controlled conditions, we can selectively displace the bromide with propoxide, leaving the chloride intact for future reactions.^[1]

Step-by-Step Methodology

Scale: 50 mmol Yield Target: 65-75%

- Preparation of Sodium Propoxide:
 - Setup a dry 250 mL round-bottom flask (RBF) with a reflux condenser and N₂ inlet.
 - Add n-Propanol (60 mL) (Solvent & Reagent).^{[1][2]}
 - Slowly add Sodium Metal (1.15 g, 50 mmol) in small pieces. Caution: Hydrogen gas evolution.^[1] Stir until dissolved.
 - Alternative: Use Sodium Hydride (60% in oil) if sodium metal handling is restricted.^[1]
- Alkylation:

- Cool the propoxide solution to 0°C.[1][2]
- Add 1-Bromo-3-chloropropane (7.87 g, 50 mmol) dropwise over 20 minutes.
- Critical Control: Do not rush addition to avoid bis-alkylation or elimination side products.[1][2]
- Reflux & Workup:
 - Warm to room temperature, then reflux for 4-6 hours. Monitor by TLC (or GC).[1][2]
 - Cool mixture and filter off the NaBr salt precipitate.[1]
 - Concentrate the filtrate (remove excess propanol) under reduced pressure.[1]
- Purification:
 - Dissolve residue in Diethyl Ether or DCM.[1][2] Wash with water (2x) and brine (1x).[1][2]
 - Dry over MgSO₄, filter, and concentrate.[1]
 - Distillation: Purify the crude oil by vacuum distillation to obtain pure **1-Chloro-3-propoxypropane**. [1][2]

Handling, Safety & Storage (SDS Summary)

Hazard Classification:

- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][3]
- Flammable Liquid: (Category 3 or 4 depending on exact flash point).[1]

Storage Protocol:

- Temperature: Store at 2-8°C (Refrigerate).

- Atmosphere: Hygroscopic; store under Nitrogen or Argon to prevent hydrolysis of the chloro-group over long periods.[1][2]
- Container: Tightly sealed glass vial with Teflon-lined cap.[1][2]

Emergency Response:

- Skin Contact: Wash immediately with soap and water for 15 minutes.[1][4]
- Spill: Absorb with vermiculite or sand.[1] Do not use combustible materials (sawdust).[1][2] Ventilate area.[1][2][3][4][5]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20553682, 1-Chloro-3-(propan-2-yloxy)propane. (Note: Isomer reference for property extrapolation). Retrieved from [Link][1][2]
- PrepChem. Synthesis of 1-chloro-3-propoxy-2-propanol. (Reference for ether synthesis methodology). Retrieved from [Link]

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Sources

- 1. [1026602-92-5|3-\(3-Chloropropoxy\)propan-1-ol|BLD Pharm \[bldpharm.com\]](#)
- 2. [1016698-35-3|1-Chloro-3-\(2-methylpropoxy\)propane|BLD Pharm \[bldpharm.com\]](#)
- 3. [fishersci.com \[fishersci.com\]](#)
- 4. [fishersci.com \[fishersci.com\]](#)
- 5. [youtube.com \[youtube.com\]](#)
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